

Personal protective equipment for handling 3-Ethylfuran

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Compound of Interest

Compound Name: 3-Ethylfuran

Cat. No.: B12657199

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Essential Safety and Handling Guide for 3-Ethylfuran

For laboratory professionals, including researchers, scientists, and those in drug development, rigorous adherence to safety protocols is paramount when handling volatile and potentially hazardous chemicals like **3-Ethylfuran**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound. The following procedures and data are based on information for structurally similar furan derivatives due to the limited availability of a specific Safety Data Sheet (SDS) for **3-Ethylfuran**.

Quantitative Safety Data

A summary of the known physical and chemical properties of **3-Ethylfuran** and its analogs is crucial for a comprehensive risk assessment.

Property	Value	Source
Molecular Formula	C ₆ H ₈ O	[1][2][3]
Molecular Weight	96.13 g/mol	[1][2][4]
Boiling Point	92 - 93 °C / 197.6 - 199.4 °F @ 768 mmHg (for 2-Ethylfuran)	[5]
Flash Point	1 °C / 33.8 °F (for 2-Ethylfuran)	[5]
Vapor Pressure	50 mmHg @ 20 °C (for 2-Ethylfuran)	[5]
Specific Gravity	0.910 (for 2-Ethylfuran)	[5]
Storage Temperature	2-8°C	[6]

Hazard Identification and Personal Protective Equipment (PPE)

Based on data from analogous furan compounds, **3-Ethylfuran** should be treated as a highly flammable liquid that may be harmful if swallowed or inhaled.[7][8] It may also cause skin and eye irritation.[8] Therefore, stringent safety precautions, including the use of appropriate personal protective equipment, are necessary.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or a face shield should be worn.[6][9]
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene, are required.[6][9]
Skin and Body Protection	A flame-retardant lab coat or a chemical-resistant apron is necessary to prevent skin contact.[6][8]
Respiratory Protection	All handling should be performed in a certified chemical fume hood.[6][10] If there is a risk of inhalation, a respirator with an organic vapor cartridge should be used.[6][9]

Operational Plan: Step-by-Step Handling Procedure

A strict operational protocol is crucial to minimize exposure and prevent accidents.

- Preparation:
 - Ensure a certified chemical fume hood is operational.[10]
 - Have an appropriate fire extinguisher (dry chemical, carbon dioxide, or alcohol-resistant foam) readily accessible.[6]
 - An emergency eyewash station and safety shower must be in close proximity.[10]
 - All ignition sources, such as heat, sparks, and open flames, must be eliminated from the work area.[7][8]
 - Use non-sparking tools and ground all equipment to prevent static discharge.[5][10]
- Handling and Use:
 - Wear the recommended PPE at all times.

- Conduct all work with **3-Ethylfuran** inside a chemical fume hood.[\[10\]](#)
- Keep the container tightly closed when not in use.[\[8\]](#)[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Avoid breathing vapors or mists.[\[7\]](#)
- Storage:
 - Store **3-Ethylfuran** in a cool, dry, and well-ventilated area, away from heat and ignition sources.[\[6\]](#)[\[8\]](#)
 - The recommended storage temperature is between 2-8°C.[\[6\]](#)
 - Store in a tightly sealed container in a flammables-approved cabinet.[\[5\]](#)

Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

- Spill: For a small spill within a fume hood, use a non-combustible absorbent material to contain and clean it up. Place the contaminated absorbent in a sealed, labeled container for hazardous waste disposal. For larger spills, evacuate the area and contact emergency personnel.[\[6\]](#)
- Fire: Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. Do not use water, as it may be ineffective and could spread the flammable liquid.[\[6\]](#)
- First Aid:
 - Skin Contact: Immediately remove contaminated clothing and rinse the affected area with plenty of water.[\[5\]](#)
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[10\]](#)

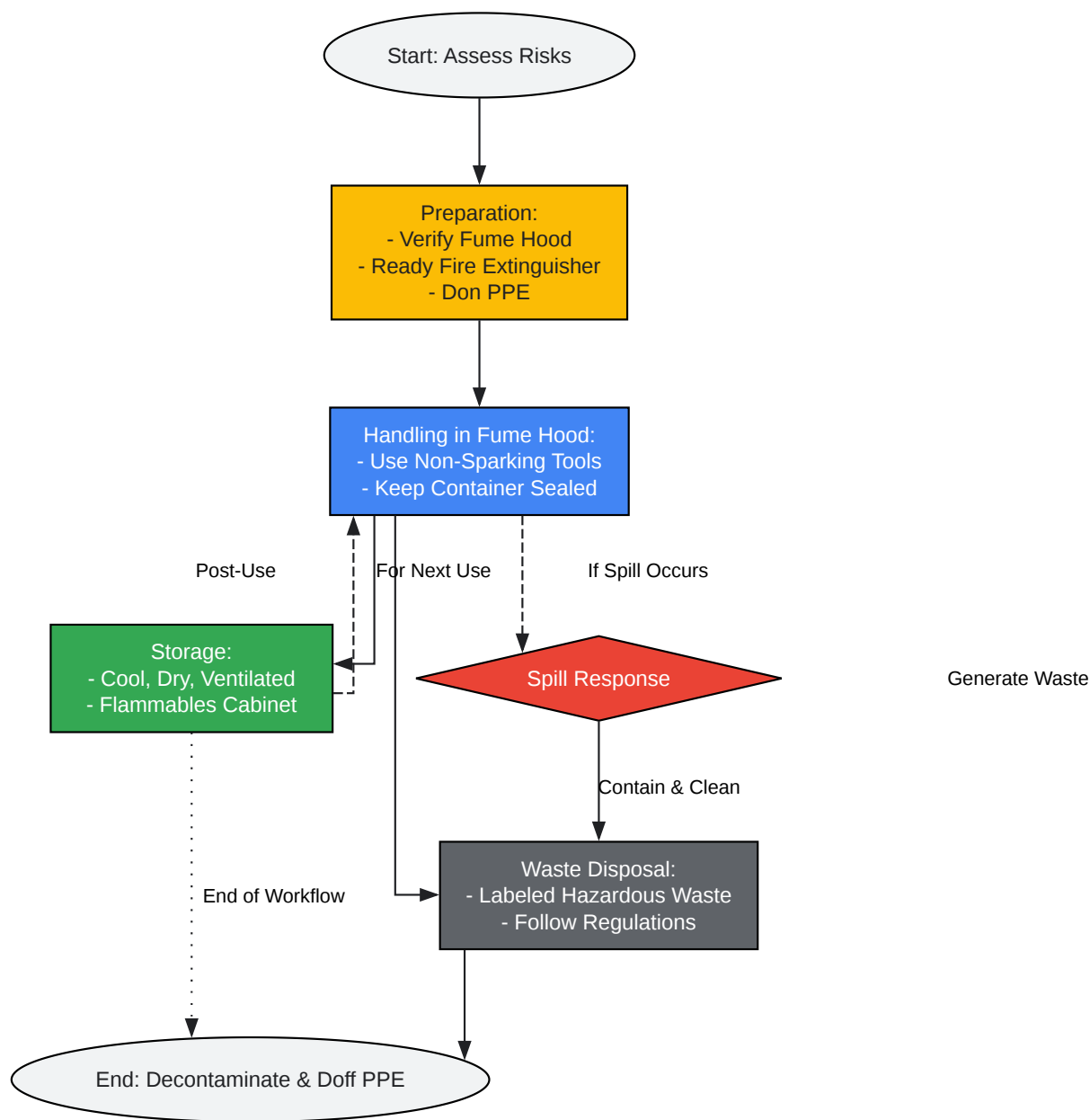
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[10\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.
[\[5\]](#)[\[10\]](#)

Disposal Plan

Proper disposal of **3-Ethylfuran** and contaminated materials is critical to ensure environmental safety and regulatory compliance.

- Waste Collection: Collect waste **3-Ethylfuran** in a designated, properly labeled, and leak-proof hazardous waste container that is compatible with flammable organic liquids.[\[6\]](#) Do not mix with other waste streams unless permitted by your institution's Environmental Health and Safety (EHS) guidelines.
- Contaminated PPE and Materials: Place all disposable items contaminated with **3-Ethylfuran**, such as gloves and absorbent materials, into a sealed bag and dispose of it as hazardous waste. Contaminated clothing should be decontaminated before reuse.[\[6\]](#)[\[7\]](#)
- Disposal Method: All chemical waste must be disposed of in accordance with local, state, and federal regulations. This typically involves disposal through a licensed hazardous waste management company.[\[11\]](#)

Visual Workflow for Safe Handling of 3-Ethylfuran



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Caption: Workflow for the safe handling of **3-Ethylfuran**.

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